

Econazole Nitrate solubility and permeability BCS classification

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Compound Focus: Econazole Nitrate

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Experimental Methods for Characterization

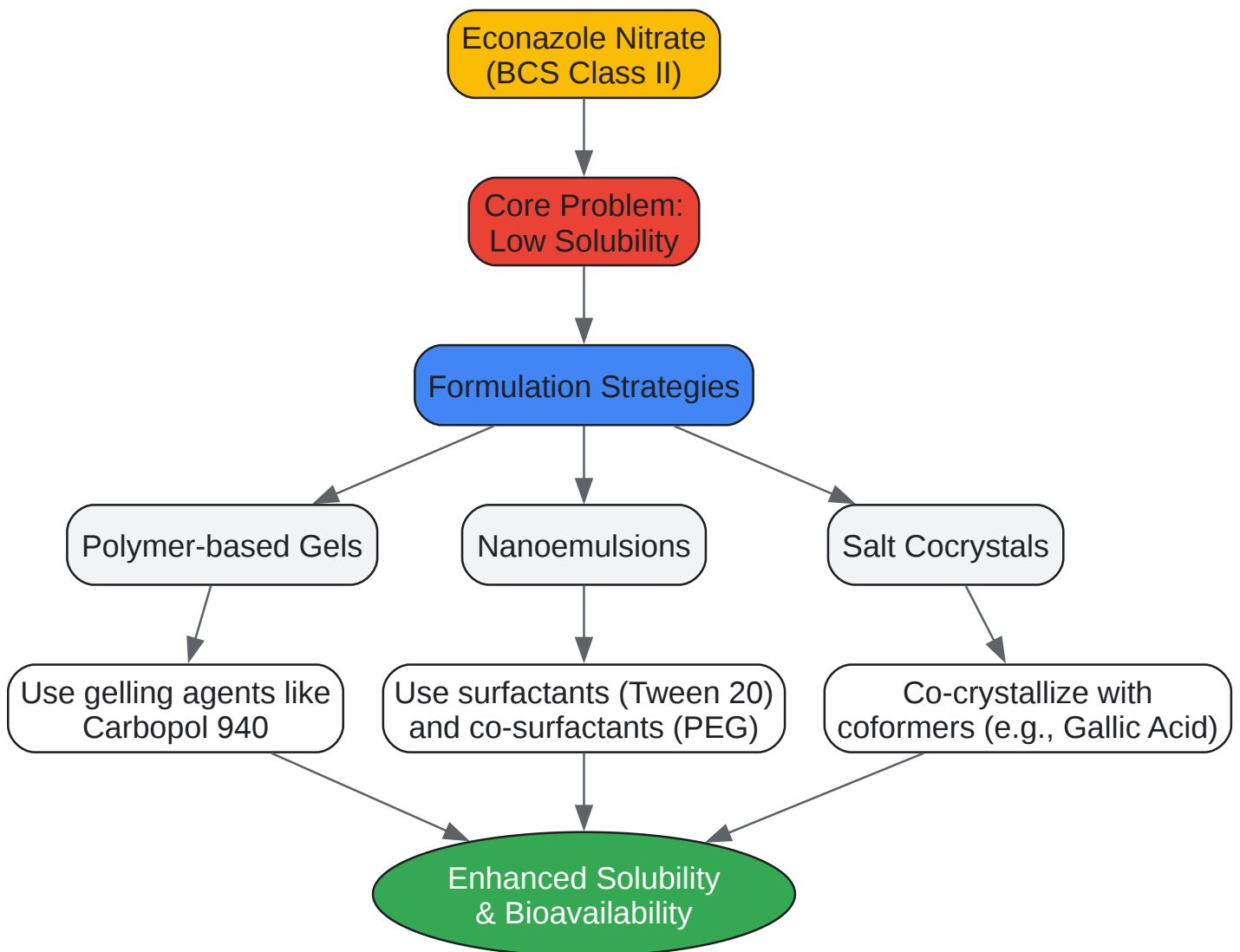
Here are detailed methodologies for key experiments used to characterize **Econazole Nitrate** formulations, drawn from recent research.

Experiment	Objective	Detailed Protocol Summary
In Vitro Drug Release [1]	To evaluate the release profile of the drug from the formulation over time.	Use a Franz diffusion cell or similar apparatus. Withdraw samples at predetermined intervals (e.g., 0, 1, 2, 4, 6, 8 hours). Analyze the drug concentration in the samples using a validated UV spectrophotometer or HPLC method. Fit the release data to kinetic models (e.g., Korsmeyer-Peppas) to determine the release mechanism.
Antifungal Activity (Cup Plate Diffusion) [1]	To determine the biological efficacy of the formulation against specific fungi.	Inoculate a solidified agar plate with a standardized spore suspension of the test organism (e.g., <i>Candida albicans</i>). Create wells in the agar and fill them with the test formulation. Incubate the plates at an appropriate temperature (e.g., 37°C for 24-48 hours). Measure the diameter of the zone of inhibition around the well to quantify antimicrobial activity.
Skin Permeation &	To measure the drug's ability to	Use vertical Franz diffusion cells with human or animal skin membranes. Apply the formulation to the donor compartment.

Experiment	Objective	Detailed Protocol Summary
Retention [2]	penetrate and be retained in skin layers.	Assemble the receptor compartment filled with a suitable buffer maintained at 37°C. After a set time, separate the skin layers. Analyze the amount of drug that permeated through the skin and the amount retained within different skin layers using HPLC.
Salt Cocrystal Preparation [3]	To create a novel solid form of the drug to improve solubility.	Use a liquid-assisted grinding process. Mix Econazole and the coformer (e.g., Gallic Acid) in a specific molar ratio (e.g., 1:0.5) with a small volume of solvent (e.g., water) in a ball mill jar. Grind the mixture at a specific frequency (e.g., 30 Hz) for a set time (e.g., 20 minutes). Characterize the resulting solid using PXRD, DSC, and FTIR to confirm salt cocrystal formation.

Formulation Strategies to Overcome Solubility Challenges

Researchers employ various advanced techniques to enhance the solubility and delivery of **Econazole Nitrate**. The following diagram illustrates the logical workflow for selecting and evaluating these formulation strategies.



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> A decision flow for optimizing **Econazole Nitrate** formulations.

- **Polymer-based Topical Gels:** A common approach uses gelling agents like **Carbopol 940** to create a topical gel. The gel is formulated by first dissolving **Econazole Nitrate** in a mixture of solubilizers (e.g., **Capmul MCM C8**) and plasticizers (e.g., **propylene glycol**), which is then incorporated into the Carbopol gel base [1]. The concentration of the gelling agent directly impacts the viscosity, spreadability, and drug release rate [1].
- **Nanoemulsions:** Oil-in-water nanoemulsions are prepared using the **spontaneous emulsification** method. This involves mixing the drug with oils (e.g., **oleic acid**), surfactants (e.g., **Tween 20**), and co-

surfactants (e.g., **PEG 200**, **PEG 400**), then adding the mixture to water with mild agitation [4]. Formulations that pass thermodynamic stability tests (heating-cooling cycles, centrifugation) are selected for further characterization [4].

- **Pharmaceutical Salt Cocrystals:** This cutting-edge technique involves forming a new solid form by combining Econazole with a pharmaceutically acceptable coformer (e.g., **Gallic Acid**) in a specific stoichiometric ratio. The **liquid-assisted grinding** method is an effective way to produce these cocrystals, which can simultaneously improve solubility and permeability [3].

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References

1. Development and Characterization of Econazole Topical Gel - PMC [pmc.ncbi.nlm.nih.gov]
2. Skin permeation of econazole nitrate formulated in an ... [pubmed.ncbi.nlm.nih.gov]
3. The first econazole salt cocrystal registers dual ... [sciencedirect.com]
4. (PDF) Formulation and Evaluation of Econazole Nano... nitrate [academia.edu]

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